

"2-chloro-N-cyclobutyl-4-iodoaniline" IUPAC name and synonyms

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-chloro-N-cyclobutyl-4-iodoaniline

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Technical Guide: 2-chloro-N-cyclobutyl-4-iodoaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **2-chloro-N-cyclobutyl-4-iodoaniline**, including its nomenclature, and properties, and a proposed synthetic route. Due to the limited availability of experimental data for this specific N-substituted aniline, this guide leverages data from its parent compound, 2-chloro-4-iodoaniline, as a foundational reference.

Nomenclature

The formal IUPAC name for the compound is **2-chloro-N-cyclobutyl-4-iodoaniline**.

Synonyms:

Currently, there are no widely recognized trivial names or common synonyms for **2-chloro-N-cyclobutyl-4-iodoaniline**. Alternative systematic names include:

N-cyclobutyl-2-chloro-4-iodobenzenamine

Physicochemical Properties



Quantitative data for **2-chloro-N-cyclobutyl-4-iodoaniline** is not readily available in public databases. However, we can infer some properties based on its structure and provide the experimentally determined properties of its parent compound, 2-chloro-4-iodoaniline, for reference.

Table 1: Physicochemical Data

Property	2-chloro-N-cyclobutyl-4- iodoaniline (Calculated/Inferred)	2-chloro-4-iodoaniline (Experimental)
Molecular Formula	C10H11CIIN	C ₆ H ₅ ClIN[1]
Molecular Weight	307.56 g/mol	253.47 g/mol [1]
Appearance	-	Solid
Melting Point	-	70-73 °C
CAS Number	Not assigned	42016-93-3[1]

Proposed Experimental Protocol: Synthesis of 2-chloro-N-cyclobutyl-4-iodoaniline

The synthesis of **2-chloro-N-cyclobutyl-4-iodoaniline** can be achieved through the N-alkylation of 2-chloro-4-iodoaniline with a suitable cyclobutylating agent. A proposed method is reductive amination.

Objective: To synthesize **2-chloro-N-cyclobutyl-4-iodoaniline** from 2-chloro-4-iodoaniline and cyclobutanone.

Materials:

- 2-chloro-4-iodoaniline
- Cyclobutanone
- Sodium triacetoxyborohydride (STAB)



- Dichloroethane (DCE) or Tetrahydrofuran (THF)
- Acetic acid (glacial)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Ethyl acetate
- Hexanes
- Silica gel for column chromatography

Procedure:

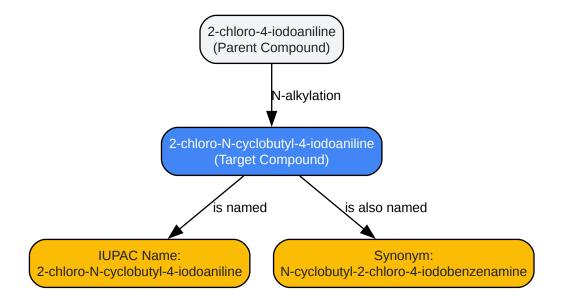
- Reaction Setup: To a solution of 2-chloro-4-iodoaniline (1.0 eq) in dichloroethane, add cyclobutanone (1.1 eq) followed by glacial acetic acid (2.0 eq).
- Reductive Amination: Stir the mixture at room temperature for 1 hour. Then, add sodium triacetoxyborohydride (1.5 eq) portion-wise over 15 minutes.
- Reaction Monitoring: Allow the reaction to stir at room temperature for 12-24 hours. Monitor
 the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass
 spectrometry (LC-MS).
- Workup: Upon completion, quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution until gas evolution ceases.
- Extraction: Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 50 mL).
- Washing: Wash the combined organic layers with brine, and then dry over anhydrous magnesium sulfate.



- Purification: Filter the drying agent and concentrate the organic phase under reduced pressure. Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to afford the desired product, 2-chloro-N-cyclobutyl-4iodoaniline.
- Characterization: Characterize the purified product by ¹H NMR, ¹³C NMR, and high-resolution mass spectrometry (HRMS) to confirm its identity and purity.

Visualizations

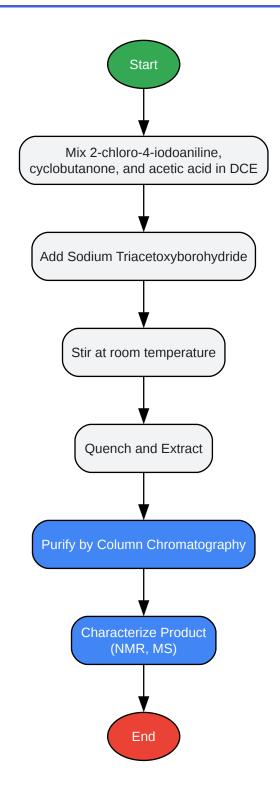
The following diagrams illustrate the chemical relationships and a proposed synthetic workflow.



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Caption: Logical relationship of **2-chloro-N-cyclobutyl-4-iodoaniline**.





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Caption: Proposed workflow for the synthesis of **2-chloro-N-cyclobutyl-4-iodoaniline**.



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References

- 1. 2-Chloro-4-iodoaniline | C6H5ClIN | CID 282930 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["2-chloro-N-cyclobutyl-4-iodoaniline" IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1427988#2-chloro-n-cyclobutyl-4-iodoaniline-iupac-name-and-synonyms]

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